

4,5-Diamino Catechol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4,5-Diamino catechol

Cat. No.: B3243845

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4,5-Diamino catechol** (also known as 4,5-diaminobenzene-1,2-diol), a molecule of interest in various research and development applications. Due to the limited availability of data for this specific compound, this guide also includes information on closely related compounds to provide a contextual understanding of its potential properties and hazards.

Chemical Identification

The primary identifier for **4,5-Diamino catechol** is its CAS number. It is important to distinguish between the free base and its salt forms, as they have different identifiers.

Compound Name	Synonyms	CAS Number
4,5-Diamino catechol	4,5-diaminobenzene-1,2-diol; 1,2-Benzenediol, 4,5-diamino-	159661-41-3[1][2]
4,5-Diamino catechol dihydrochloride	4,5-diaminobenzene-1,2-diol dihydrochloride; Pyrocatechol, 4,5-diamino-, di-HCl	861584-13-6[3]

Safety Data

A complete Safety Data Sheet (SDS) for **4,5-Diamino catechol** is not readily available in public databases. Therefore, the following safety information is extrapolated from data on structurally related compounds, such as 1,4-Diaminobenzene and Catechol. This information should be used as a preliminary guide for risk assessment, and a comprehensive, compound-specific risk assessment is highly recommended before handling.

Disclaimer: The following safety data is based on related compounds and may not accurately reflect the hazards of **4,5-Diamino catechol**.

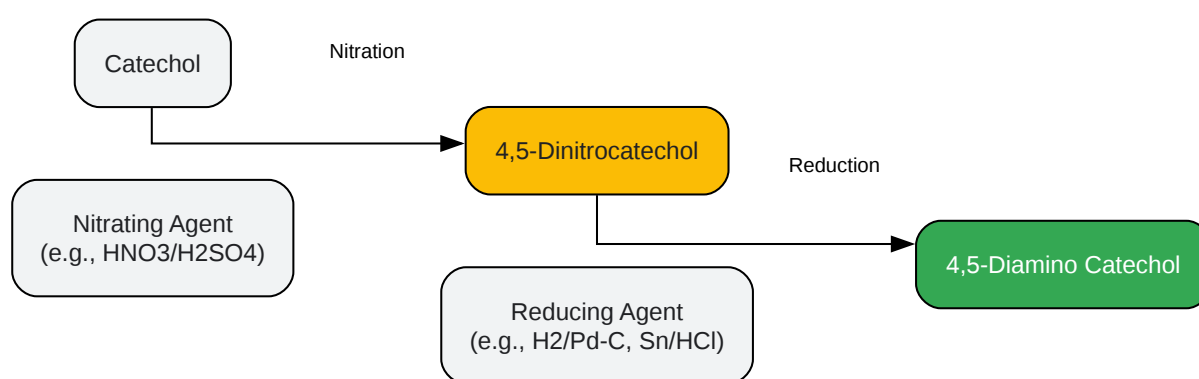
GHS Hazard Classification (Predicted)

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
 alt text	Danger	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[4] H315: Causes skin irritation.	P201: Obtain special instructions before use. P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[4] P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection.
 alt text		H317: May cause an allergic skin reaction.	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
 alt text		[4] H318: Causes serious eye damage.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 alt text		H341: Suspected of causing genetic defects. H350: May cause cancer. H410: Very toxic to aquatic life with long lasting effects.[4]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P308+P313: IF exposed or concerned: Get medical advice/attention.
 alt text			

Experimental Protocols

Detailed experimental protocols for the synthesis of **4,5-Diamino catechol** are not extensively reported in peer-reviewed literature. However, a plausible synthetic route can be inferred from related preparations. One such approach involves the reduction of a corresponding dinitrocatechol.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical synthesis of **4,5-Diamino Catechol**.

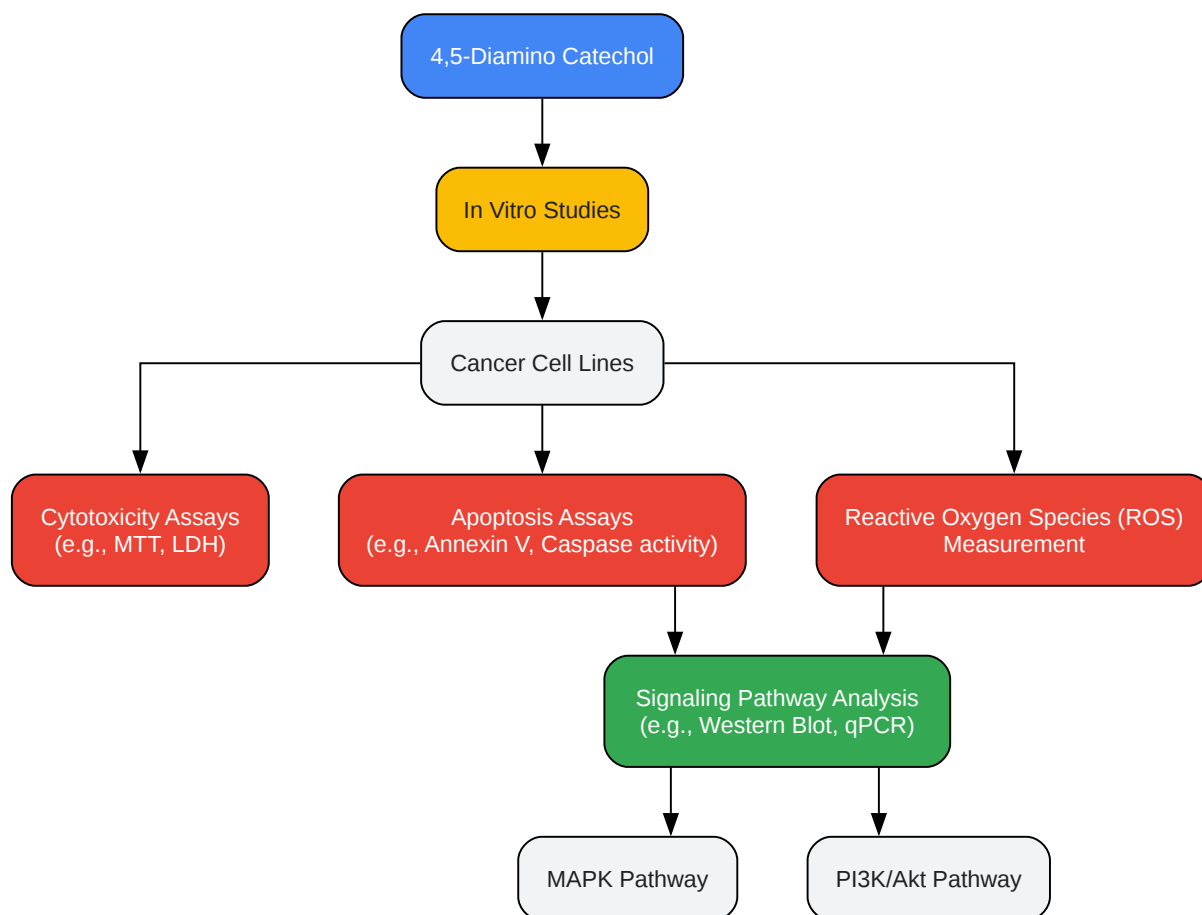
A related study reports the synthesis of 4,5-diamino-substituted-1,2-benzoquinones from catechol and corresponding secondary amines in a single step, utilizing copper complex formation to stabilize the intermediate.[5] This suggests that **4,5-Diamino catechol** could be a reactive intermediate that is prone to oxidation.

Potential Research Applications and Signaling Pathways

While no specific signaling pathways involving **4,5-Diamino catechol** have been documented, its structural motifs—a catechol ring and vicinal amino groups—suggest several areas of potential biological investigation. Catecholamines are a well-known class of neurotransmitters and hormones, and aromatic diamines can exhibit a range of biological activities.

Given the antitumor activity of related 4,5-diamino-substituted-1,2-benzoquinones[5], a logical research workflow would be to investigate the cytotoxic and anti-proliferative effects of **4,5-Diamino catechol** and its derivatives.

Logical Research Workflow:



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Caption: Potential research workflow for **4,5-Diamino Catechol**.

This workflow outlines a standard approach to characterizing the biological activity of a novel compound with potential anticancer properties. The catechol structure suggests a potential for redox cycling and the generation of reactive oxygen species (ROS), which can induce apoptosis through various signaling pathways, including the MAPK and PI3K/Akt pathways.

In conclusion, while specific data on **4,5-Diamino catechol** is sparse, its structural relationship to other well-characterized molecules provides a framework for its safe handling and potential research applications. Further investigation is warranted to fully elucidate its chemical and biological properties.

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